

A Technical Guide to the Isotopic Purity of DL-Isoleucine-d10

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Compound of Interest

Compound Name: *DL-Isoleucine-d10*

Cat. No.: *B10823265*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, analysis, and isotopic purity of **DL-Isoleucine-d10**. This deuterated analog of isoleucine is a critical tool in various scientific disciplines, serving as an internal standard for quantitative mass spectrometry and as a tracer in metabolic research.^[1] Ensuring the isotopic purity of **DL-Isoleucine-d10** is paramount for the accuracy and reliability of experimental results.

Physicochemical Properties and Commercial Availability

DL-Isoleucine-d10 is a stable, isotopically labeled form of DL-isoleucine where ten hydrogen atoms have been replaced by deuterium. This substitution results in a significant mass shift, which is the basis for its utility in mass spectrometry-based applications. Several vendors supply **DL-Isoleucine-d10** with specified levels of chemical and isotopic purity.

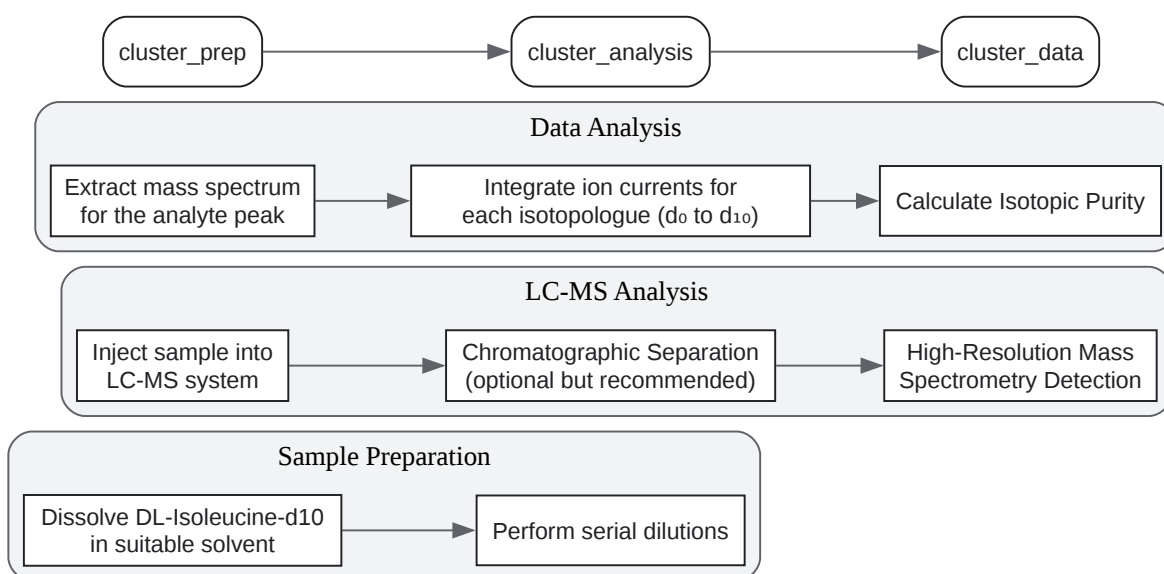
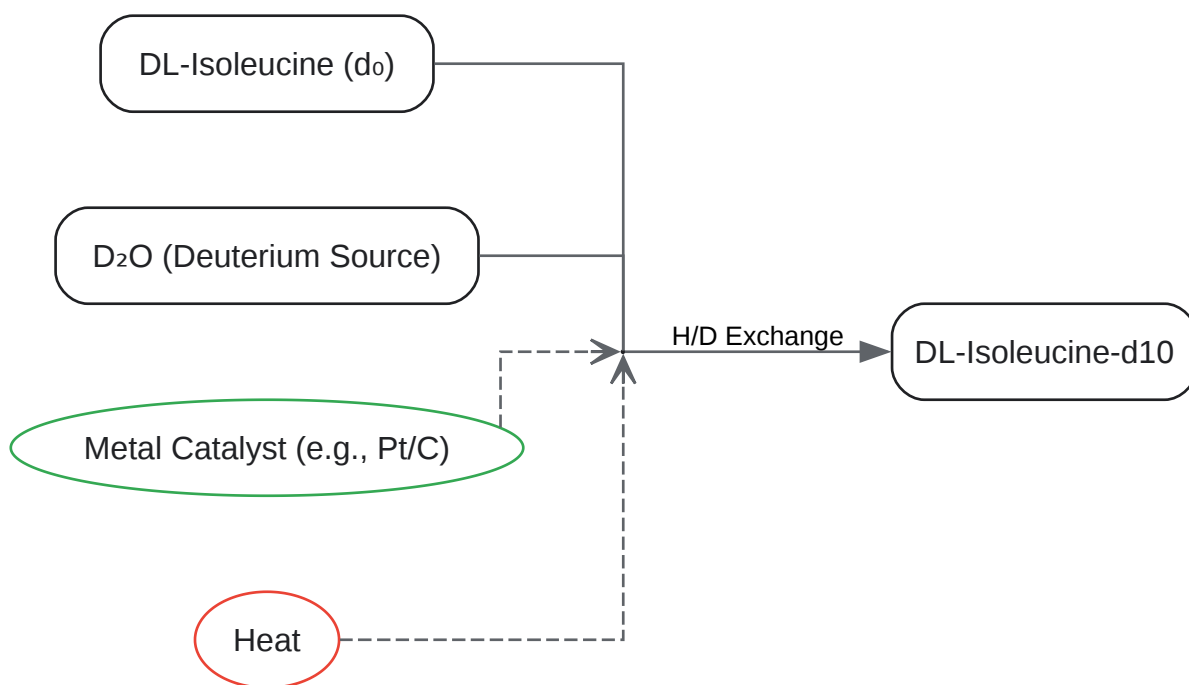
Property	Value	Reference
Molecular Formula	C ₆ H ₃ D ₁₀ NO ₂	[2]
Formula Weight	141.2 g/mol	[2]
Appearance	Solid	[2]
Stated Isotopic Purity	≥98% deuterated forms (d ₁ -d ₁₀)	[2][3][4]
Chemical Purity	≥98%	[3][4]

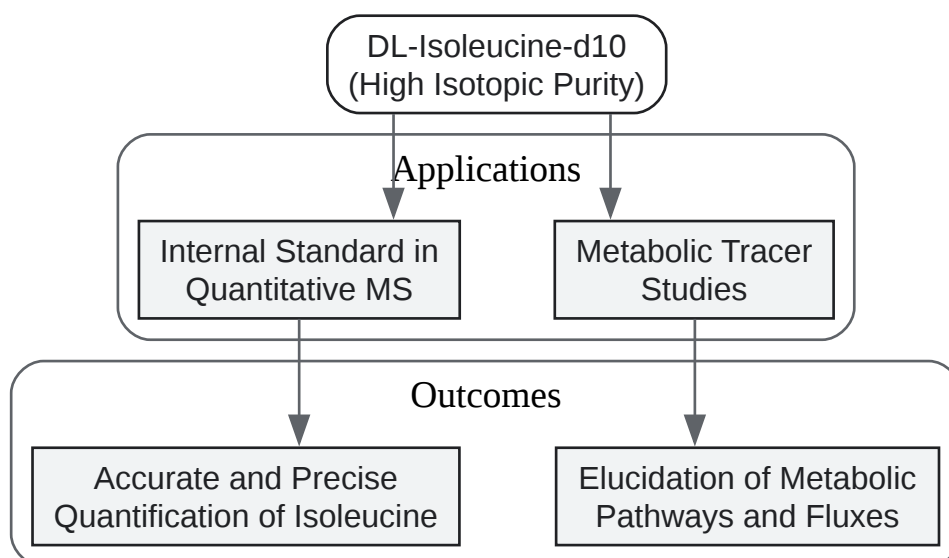
Synthesis of DL-Isoleucine-d10

The synthesis of perdeuterated amino acids like **DL-Isoleucine-d10** typically involves hydrogen-deuterium (H/D) exchange reactions on the unlabeled amino acid. Catalytic exchange methods are commonly employed for this purpose.

General Principle of Perdeuteration via Catalytic Exchange

Perdeuteration can be achieved by heating the amino acid in the presence of a metal catalyst, such as platinum or palladium on carbon, in a deuterium-rich solvent like heavy water (D₂O).[1][5] The catalyst facilitates the exchange of protons with deuterons at various positions on the molecule.





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- To cite this document: BenchChem. [A Technical Guide to the Isotopic Purity of DL-Isoleucine-d10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823265#dl-isoleucine-d10-isotopic-purity]

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